

A Technical Guide to the Physical Properties of Methyl Linolelaidate

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Compound of Interest

Compound Name: Methyl linolelaidate

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Abstract

This technical guide provides a comprehensive overview of the core physical properties of **Methyl linolelaidate**, a trans isomer of methyl linoleate. Intended for researchers, scientists, and professionals in drug development, this document consolidates key quantitative data into a clear, tabular format for easy reference and comparison. While specific experimental protocols for the determination of each property for **Methyl linolelaidate** are not extensively detailed in publicly available literature, this guide outlines the generally accepted methodologies for characterizing fatty acid methyl esters (FAMES).

Introduction

Methyl linolelaidate ((9E,12E)-octadecadienoic acid methyl ester) is the methyl ester of linolelaidic acid, the trans isomer of the essential omega-6 fatty acid, linoleic acid.^[1] Its distinct stereochemistry imparts unique physical characteristics that differentiate it from its cis counterpart, Methyl linoleate. Understanding these properties is critical for its application in various research and industrial contexts, including lipidomics, nutritional science, and the formulation of pharmaceuticals and consumer products. This guide serves as a centralized repository of its fundamental physical attributes.

Core Physical Properties

The physical state of **Methyl linolelaidate** at room temperature is a clear, colorless to pale yellow liquid.^{[1][2]} It is characterized by a fatty odor.^[1] Key quantitative physical properties are summarized in the table below. For comparative purposes, the properties of its cis-isomer, Methyl linoleate, are also included where available.

Property	Methyl Linolelaidate	Methyl Linoleate (cis-isomer)
Molecular Formula	C ₁₉ H ₃₄ O ₂ ^{[1][3]}	C ₁₉ H ₃₄ O ₂
Molecular Weight	294.47 g/mol ^{[1][2][3]}	294.47 g/mol ^[4]
Density	0.88 g/mL at 25 °C ^{[2][5][6][7]}	0.889 g/mL at 25 °C
Boiling Point	152 °C at 2 mmHg ^{[2][5][6][7]}	192 °C at 4 mmHg, 212 °C at 16 mmHg ^{[4][8]}
Melting Point	Approximately -20 to -10 °C (estimated) ^[2]	-35 °C ^{[4][8]}
Solubility in Water	~0.019 mg/L (Limited) ^{[2][5][9]}	Insoluble
Solubility in Organic Solvents	Soluble in organic solvents like DMF, fat solvents, and oils. ^{[1][2][10]} Sparingly soluble in chloroform and slightly soluble in methanol and ethyl acetate. ^[2]	Miscible with dimethylformamide, fat solvents, and oils. ^[4]
Refractive Index	1.4580 - 1.4620 at 20 °C ^{[2][5][6][7]}	1.462 at 20 °C
Flash Point	-1 °C ^{[2][5][7]}	200 °C

Methodologies for Physical Property Determination

While specific experimental records for **Methyl linolelaidate** are not readily available, the determination of physical properties for fatty acid methyl esters (FAMES) follows established laboratory protocols.

Density Measurement

The density of liquid FAMES is typically determined using a calibrated pycnometer or a digital density meter. The instrument is first calibrated with a substance of known density, such as deionized water. The sample is then introduced into the apparatus, and the density is measured at a controlled temperature, commonly 25 °C.

Boiling Point Determination

The boiling point of FAMES, particularly at reduced pressures to prevent decomposition, is often measured using vacuum distillation apparatus.^[11] The pressure is controlled by a vacuum pump and monitored with a manometer. The temperature at which the liquid and vapor phases are in equilibrium is recorded as the boiling point at that specific pressure.

Melting Point Determination

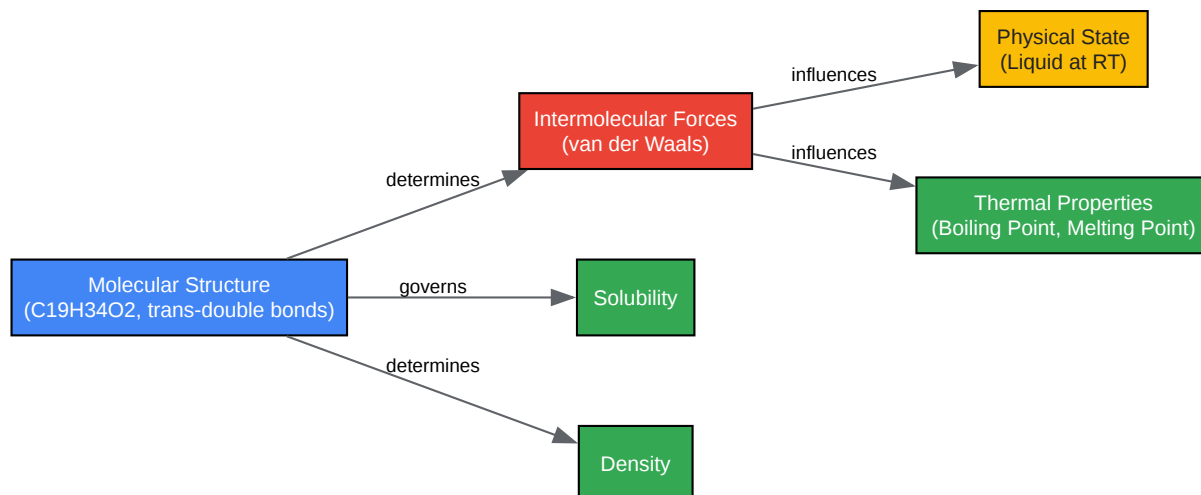
For FAMES that are solid at or near room temperature, the melting point is determined using a melting point apparatus. A small amount of the solidified sample is placed in a capillary tube and heated at a controlled rate. The temperature range over which the sample melts is recorded. For substances with low melting points like **Methyl linolelaidate**, differential scanning calorimetry (DSC) can be employed to determine the precise melting temperature.^[12]

Solubility Assessment

Solubility is determined by adding a known amount of the solute (**Methyl linolelaidate**) to a known volume of the solvent (e.g., water, ethanol). The mixture is agitated at a constant temperature, and the concentration of the dissolved solute is measured, often using techniques like gas chromatography (GC) after reaching equilibrium.

Logical Relationship of Physical Properties

The physical properties of **Methyl linolelaidate** are interconnected and are primarily dictated by its molecular structure. The long hydrocarbon chain contributes to its low water solubility and high solubility in organic solvents. The trans configuration of the double bonds allows for more efficient packing of the molecules compared to the cis isomer, which is reflected in its higher estimated melting point.



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Caption: Logical flow from molecular structure to physical properties.

Conclusion

This technical guide has summarized the key physical properties of **Methyl linolelaidate**, providing a valuable resource for researchers and professionals. The data presented highlights the distinct characteristics of this trans-fatty acid methyl ester. While detailed experimental protocols for this specific compound are not widely published, the general methodologies outlined provide a framework for the determination of these essential physical parameters.

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